

Benzyl 3-bromopropyl ether: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: *Benzyl 3-bromopropyl ether*

Cat. No.: *B108114*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **Benzyl 3-bromopropyl ether** (CAS No. 54314-84-0). The following sections detail the chemical and physical properties, hazard classifications, personal protective equipment, first aid measures, and experimental protocols relevant to its use in a research and development setting.

Chemical and Physical Properties

Benzyl 3-bromopropyl ether is a colorless to light yellow liquid commonly used as a reagent in organic synthesis.^[1] A summary of its key physical and chemical properties is provided in the table below.

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₁₀ H ₁₃ BrO |
| Molecular Weight | 229.11 g/mol |
| CAS Number | 54314-84-0 |
| Appearance | Colorless to light yellow clear liquid[1] |
| Boiling Point | 130-132 °C at 8 mmHg |
| Density | 1.298 g/mL at 25 °C |
| Refractive Index | n ₂₀ /D 1.531 (lit.) |
| Flash Point | 113 °C (235.4 °F) - closed cup |
| Solubility | Slightly soluble in water. |

Hazard Identification and Classification

Benzyl 3-bromopropyl ether is classified as a hazardous substance. The GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications are summarized in the table below.

| Hazard Class | Category | Hazard Statement |
|--|----------|--|
| Skin irritation | 2 | H315: Causes skin irritation[1] [2] |
| Eye irritation | 2A | H319: Causes serious eye irritation[1][2] |
| Specific target organ toxicity — single exposure | 3 | H335: May cause respiratory irritation[1][2] |

GHS Pictogram:

-  alt text

Signal Word: Warning[2]

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the table below.

| Code | Statement |
|--------------------|---|
| P261 | Avoid breathing dust/fume/gas/mist/vapors/spray.[2] |
| P264 | Wash skin thoroughly after handling.[2] |
| P271 | Use only outdoors or in a well-ventilated area.[1] |
| P280 | Wear protective gloves/ eye protection/ face protection.[2] |
| P302 + P352 | IF ON SKIN: Wash with plenty of soap and water.[2] |
| P304 + P340 | IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2] |
| P305 + P351 + P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2] |
| P312 | Call a POISON CENTER/doctor if you feel unwell. |
| P332 + P313 | If skin irritation occurs: Get medical advice/ attention.[2] |
| P337 + P313 | If eye irritation persists: Get medical advice/ attention. |
| P362 | Take off contaminated clothing and wash before reuse. |
| P403 + P233 | Store in a well-ventilated place. Keep container tightly closed.[2] |
| P405 | Store locked up.[2] |
| P501 | Dispose of contents/ container to an approved waste disposal plant.[2] |

Toxicological Information

Specific quantitative toxicological data such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) for **Benzyl 3-bromopropyl ether** are not readily available in the searched literature. However, based on the GHS hazard classifications, the primary toxicological concerns are irritation to the skin, eyes, and respiratory system.^{[1][2]}

Safe Handling and Storage

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If working in a poorly ventilated area or with heated material, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

Handling Procedures:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor or mist.
- Keep away from heat, sparks, and open flames.
- Take precautionary measures against static discharge.

Storage Conditions:

- Store in a tightly closed container in a dry and well-ventilated place.^[2]
- Keep away from incompatible materials such as strong oxidizing agents.
- Storage class: 10 - Combustible liquids.

First Aid Measures

| Exposure Route | First Aid Procedure |
|----------------|---|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a physician. |
| Skin Contact | Immediately wash off with soap and plenty of water. If skin irritation persists, call a physician. |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2] |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. |

Accidental Release Measures

- **Personal Precautions:** Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- **Methods for Cleaning Up:** Soak up with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.

Experimental Protocols

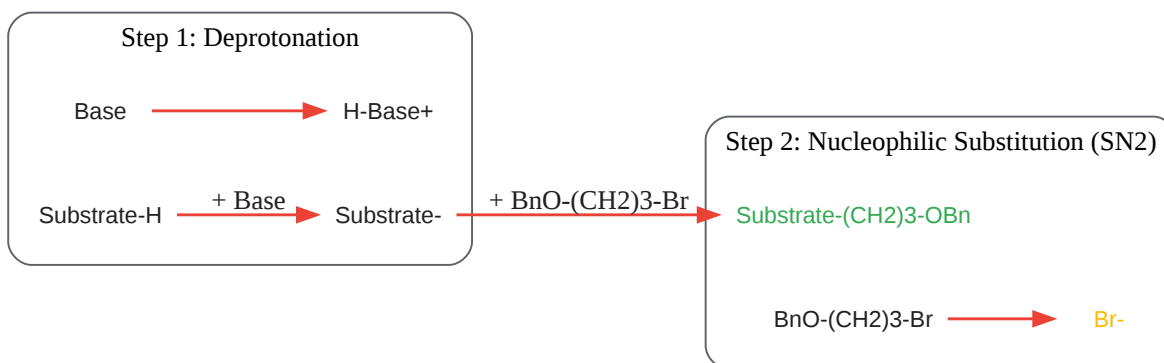
Benzyl 3-bromopropyl ether is a common alkylating agent used in organic synthesis. Below is a general protocol for a substitution reaction.

General Protocol for Alkylation using **Benzyl 3-bromopropyl ether**:

- **Reaction Setup:**

- To a dry, inert-atmosphere flask (e.g., nitrogen or argon), add the substrate containing a nucleophilic group (e.g., an alcohol or a phenol) and a suitable aprotic solvent (e.g., DMF or acetonitrile).
- Add a base (e.g., sodium hydride, potassium carbonate) to deprotonate the nucleophile. The choice of base will depend on the pKa of the substrate.
- Stir the mixture at the appropriate temperature (often room temperature) until deprotonation is complete.
- Addition of **Benzyl 3-bromopropyl ether**:
 - Slowly add a stoichiometric equivalent of **Benzyl 3-bromopropyl ether** to the reaction mixture via a syringe or dropping funnel.
 - Monitor the reaction progress by a suitable analytical technique (e.g., TLC, GC-MS, or LC-MS).
- Work-up and Purification:
 - Once the reaction is complete, quench the reaction by the slow addition of water or a saturated aqueous solution of ammonium chloride.
 - Extract the product into an organic solvent (e.g., ethyl acetate, dichloromethane).
 - Wash the combined organic layers with water and brine.
 - Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).
 - Filter and concentrate the solution under reduced pressure.
 - Purify the crude product by a suitable method, such as column chromatography on silica gel.

Visualizations



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References

- 1. echemi.com [echemi.com]
- 2. Benzyl 3-Bromopropyl Ether | C₁₀H₁₃BrO | CID 2776064 - PubChem [pubchem.ncbi.nlm.nih.gov]
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